

Navigating the Disposal of Ethyl 2-ethoxy-2-iminoacetate: A Procedural Guide

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Compound of Interest

Compound Name: Ethyl 2-ethoxy-2-iminoacetate

Cat. No.: B046105

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This guide provides essential logistical and safety information for the disposal of **Ethyl 2-ethoxy-2-iminoacetate** (CAS No. 816-27-3), ensuring that operational procedures align with the highest safety standards.

Disclaimer: A comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **Ethyl 2-ethoxy-2-iminoacetate** could not be located. The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals with similar properties. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance and to ensure compliance with local, state, and federal regulations.

Immediate Safety and Hazard Profile

Ethyl 2-ethoxy-2-iminoacetate is classified with the GHS07 pictogram, indicating it is an irritant and can be harmful. Key hazard information includes:

- Signal Word: Warning
- Hazard Statement: H302 - Harmful if swallowed
- Physical State: Liquid

- Storage: Recommended storage is in a freezer at -20°C, in a dark place under an inert atmosphere.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Ethyl 2-ethoxy-2-iminoacetate**.

Property	Value
CAS Number	816-27-3
Molecular Weight	145.16 g/mol
Density	1.042 g/mL at 25 °C
Flash Point	72.4 °C (162.3 °F)
Refractive Index	n _{20/D} 1.426

Step-by-Step Disposal Protocol

The following is a general protocol for the disposal of **Ethyl 2-ethoxy-2-iminoacetate**, based on its classification as a harmful and combustible liquid.

Step 1: Personal Protective Equipment (PPE) Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Collection

- Do not pour down the drain. Due to its hazardous nature, this chemical should never be disposed of via the sanitary sewer.^[2]

- Use a designated and compatible waste container. Collect waste **Ethyl 2-ethoxy-2-iminoacetate** in a clearly labeled, leak-proof container that is compatible with organic solvents. The original container can be used if it is in good condition.^[3]
- Label the waste container. The container must be labeled with the words "Hazardous Waste" and the full chemical name: "Waste **Ethyl 2-ethoxy-2-iminoacetate**."^{[2][3]} Do not use abbreviations.^[3]
- Keep the container sealed. The waste container should be kept tightly closed except when adding waste.^{[2][3]}

Step 3: Waste Storage

- Segregate the waste. Store the container in a designated satellite accumulation area within the laboratory.^[4]
- Ensure compatibility. Do not mix with incompatible waste streams. Given its combustible nature, it should be stored away from strong oxidizing agents.
- Secondary Containment. Store the waste container in secondary containment to prevent spills.

Step 4: Arrange for Disposal

- Contact your EHS Department. Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.^[2]
- Provide necessary information. Be prepared to provide the chemical name and quantity to the EHS personnel.

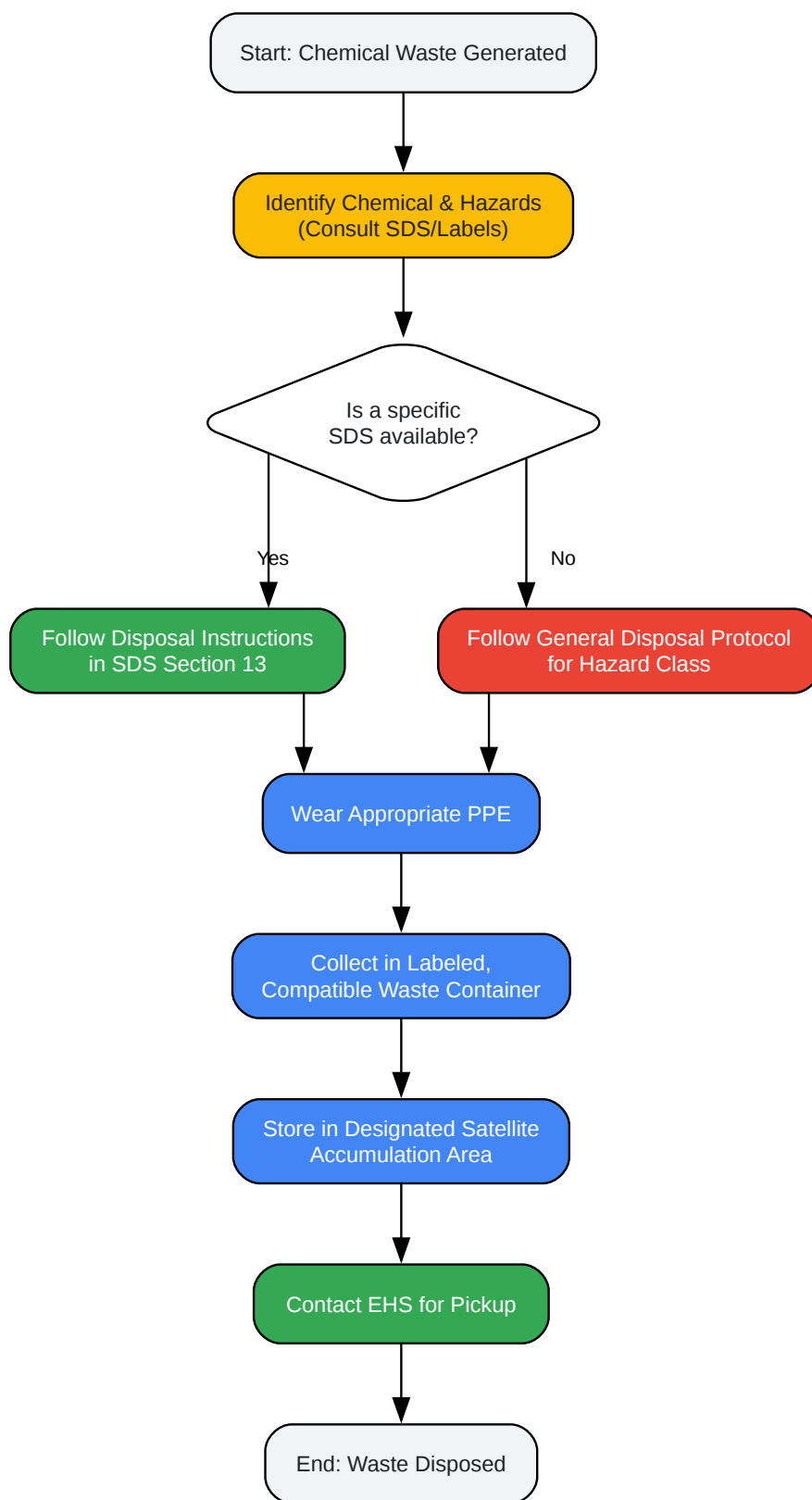
Empty Container Disposal Empty containers that once held **Ethyl 2-ethoxy-2-iminoacetate** must also be treated as hazardous waste unless properly decontaminated.

- Triple-rinse the container with a suitable solvent (e.g., ethanol or acetone).
- Collect the rinsate as hazardous waste and add it to your flammable liquids waste container.

- Once decontaminated, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.[5]

Experimental Workflow and Disposal Decision-Making

The following diagram illustrates the logical workflow for the proper disposal of laboratory chemical waste.



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Caption: Logical workflow for laboratory chemical waste disposal.

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